

Introduction: The Significance of the Tetrahydroquinoline Scaffold

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Compound of Interest

Compound Name: 5-Methyl-1,2,3,4-tetrahydroquinoline

CAS No.: 58960-02-4

Cat. No.: B1283861

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The 1,2,3,4-tetrahydroquinoline (THQ) core is a privileged scaffold in medicinal chemistry, forming the structural basis of numerous natural products and synthetic compounds with a wide array of biological activities.[1][2] This nitrogen-containing heterocyclic system serves as a versatile framework for the development of novel therapeutic agents. Substitutions on the THQ ring system are critical, as the nature, position, and number of these substituents significantly influence the pharmacological profile of the resulting molecules.[3]

Among the various substituted analogs, **5-Methyl-1,2,3,4-tetrahydroquinoline** (5-Me-THQ) emerges as a key building block and a molecule of significant interest. Its strategic methyl substitution provides a subtle yet impactful modification to the electronic and steric properties of the parent scaffold, influencing its interactions with biological targets. This guide offers a comprehensive review of the scientific literature on **5-Methyl-1,2,3,4-tetrahydroquinoline**, designed for researchers, scientists, and drug development professionals. We will delve into its synthesis, physicochemical properties, and the burgeoning research into the biological activities and therapeutic applications of its derivatives.

Chemical Synthesis and Characterization

The primary and most efficient route to synthesizing **5-Methyl-1,2,3,4-tetrahydroquinoline** is through the selective catalytic hydrogenation of the corresponding 5-methylquinoline. This process involves the reduction of the nitrogen-containing heterocyclic ring while leaving the benzene ring intact.

Catalytic Hydrogenation: The Principal Synthetic Route

The choice of catalyst and reaction conditions is paramount for achieving high yield and selectivity. Various transition-metal catalysts have been successfully employed for this transformation.

- **Noble Metal Catalysts:** Catalysts like Palladium on carbon (Pd/C) and Iridium-based complexes are highly effective.^{[4][5]} Unsupported nanoporous gold (AuNPore) has also been utilized with an organosilane and water as the hydrogen source, demonstrating excellent efficiency and regioselectivity.^[6]
- **Base Metal Catalysts:** More cost-effective and earth-abundant metals have been explored. Nickel phosphide (Ni₂P) catalysts show excellent performance in hydrodenitrogenation reactions, which include the hydrogenation of quinolines.^[7] Furthermore, simple s-block metal hydrides, such as Barium Hydride (BaH₂), have been shown to catalyze the hydrogenation of quinoline, offering a transition-metal-free alternative.^[8]

The causality behind this selective hydrogenation lies in the activation of the N-heterocyclic ring by the metal catalyst. Transition metals can backdonate d-electrons into the antibonding orbitals of the substrate, weakening the π -bonds and facilitating the addition of hydrogen.^[8] The reaction is typically carried out under a hydrogen atmosphere at elevated temperature and pressure, with the specific conditions optimized for the chosen catalyst.^{[5][7]}

Detailed Experimental Protocol: Synthesis via Catalytic Hydrogenation

The following protocol is a representative example for the synthesis of 1,2,3,4-tetrahydroquinolines, adaptable for the 5-methyl derivative.

Objective: To synthesize **5-Methyl-1,2,3,4-tetrahydroquinoline** from 5-methylquinoline using a Pd/C catalyst.

Materials:

- 5-methylquinoline
- 5% Palladium on activated carbon (Pd/C)
- Ethanol (solvent)
- High-pressure autoclave reactor equipped with a magnetic stirrer and temperature/pressure controls
- Hydrogen gas (high purity)

Procedure:

- **Reactor Preparation:** Ensure the autoclave is clean and dry. Add 5-methylquinoline (1 equivalent) and ethanol to the reactor. The solvent volume should be sufficient to ensure proper stirring (e.g., 10-20 mL per gram of substrate).
- **Catalyst Addition:** Add the 5% Pd/C catalyst. The catalyst loading is typically 5-10 mol% relative to the substrate.
- **Sealing and Purging:** Seal the autoclave. Purge the system with nitrogen gas three times to remove air, followed by purging with hydrogen gas three times.
- **Reaction Execution:** Pressurize the autoclave with hydrogen gas to the desired pressure (e.g., 50 bar). Begin stirring and heat the reaction mixture to the target temperature (e.g., 100-150 °C).
- **Monitoring:** Monitor the reaction progress by observing the drop in hydrogen pressure. The reaction is typically complete within 12-24 hours.
- **Work-up:** Once the reaction is complete, cool the autoclave to room temperature and carefully vent the excess hydrogen gas.

- Isolation: Filter the reaction mixture through a pad of Celite to remove the Pd/C catalyst. Wash the Celite pad with additional ethanol.
- Purification: Concentrate the filtrate under reduced pressure to remove the solvent. The resulting crude product can be purified by flash column chromatography on silica gel to yield pure **5-Methyl-1,2,3,4-tetrahydroquinoline**.

Physicochemical Properties

The fundamental properties of **5-Methyl-1,2,3,4-tetrahydroquinoline** are summarized below.

Property	Value	Reference
CAS Number	58960-02-4	[9]
Molecular Formula	C ₁₀ H ₁₃ N	[9]
Molecular Weight	147.22 g/mol	[9]
Appearance	Versatile small molecule scaffold	[9]
Purity	Typically ≥95%	[9]

Characterization is typically performed using standard spectroscopic methods such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) to confirm the structure and purity of the final compound.[10]

Biological Activities and Therapeutic Landscape

While **5-Methyl-1,2,3,4-tetrahydroquinoline** itself is primarily a synthetic intermediate, its derivatives are at the forefront of drug discovery research, exhibiting a broad spectrum of pharmacological activities.[11] The THQ scaffold's ability to present substituents in a defined three-dimensional space makes it ideal for interacting with various biological targets.

Anticancer Activity

Derivatives of the THQ scaffold are promising anticancer agents, acting through multiple mechanisms.[1][12]

- **NF- κ B Inhibition:** The NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway is a critical regulator of cellular growth and inflammation and is often dysregulated in cancer.[13] Certain THQ derivatives have been identified as potent inhibitors of LPS-induced NF- κ B transcriptional activity, leading to cytotoxicity in human cancer cell lines.[13]
- **mTOR Inhibition:** The mTOR (mammalian target of rapamycin) pathway is another crucial regulator of cell proliferation and survival.[1] The THQ scaffold has been identified as an efficient framework for developing mTOR inhibitors for the treatment of cancers, including lung cancer.[14][15]
- **ROR γ Inverse Agonism:** Retinoid-related orphan receptor gamma (ROR γ) is a potential therapeutic target in prostate cancer.[10] Novel 1,2,3,4-tetrahydroquinoline derivatives have been discovered that act as ROR γ inverse agonists, demonstrating a potential new avenue for cancer therapy.[10]

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Neuroprotective and Other Activities

The therapeutic potential of the THQ scaffold extends beyond oncology.

- **Neuroprotection:** Certain THQ derivatives show significant neuroprotective effects, often linked to their antioxidant properties and ability to modulate neuronal signaling pathways.[1]
- **Antimicrobial Activity:** The scaffold is a source of potent agents against various pathogenic bacteria and fungi.[1]
- **Anti-inflammatory Activity:** Many THQ derivatives exhibit anti-inflammatory properties, which is often linked to their ability to inhibit pathways like NF- κ B.[3]

Application in Drug Discovery: A Workflow

5-Methyl-1,2,3,4-tetrahydroquinoline serves as an excellent starting point in a typical drug discovery campaign. The methyl group can act as a handle for further functionalization or as a

key pharmacophoric feature for optimizing target binding.

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Key Protocol: In Vitro Cytotoxicity (MTT Assay)

This protocol is fundamental for assessing the anticancer potential of newly synthesized 5-Methyl-THQ derivatives.

Objective: To determine the half-maximal inhibitory concentration (IC_{50}) of a test compound against a cancer cell line.

Principle: The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity. NAD(P)H-dependent cellular oxidoreductase enzymes reflect the number of viable cells present. These enzymes are capable of reducing the tetrazolium dye MTT to its insoluble formazan, which has a purple color.

Procedure:

- **Cell Seeding:** Seed cancer cells (e.g., A549 lung cancer cells) into a 96-well plate at a density of 5,000-10,000 cells per well and incubate for 24 hours to allow for cell attachment.
- **Compound Treatment:** Prepare serial dilutions of the 5-Methyl-THQ test derivative in the cell culture medium. Remove the old medium from the wells and add 100 μ L of the medium containing the test compounds at various concentrations. Include a vehicle control (e.g., DMSO) and a positive control (e.g., a known anticancer drug).
- **Incubation:** Incubate the plate for 48-72 hours at 37°C in a humidified 5% CO₂ atmosphere.
- **MTT Addition:** Add 10 μ L of MTT solution (5 mg/mL in PBS) to each well and incubate for another 4 hours.
- **Formazan Solubilization:** Carefully remove the medium and add 100 μ L of a solubilizing agent (e.g., DMSO or an acidic isopropanol solution) to each well to dissolve the purple formazan crystals.

- **Absorbance Reading:** Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot the viability against the logarithm of the compound concentration and determine the IC₅₀ value using non-linear regression analysis.

Conclusion and Future Outlook

5-Methyl-1,2,3,4-tetrahydroquinoline is more than just a simple methylated heterocycle; it is a synthetically accessible and highly valuable scaffold for modern drug discovery. The extensive research into the broader class of tetrahydroquinolines reveals a rich landscape of biological activities, from potent anticancer and antimicrobial effects to promising neuroprotective properties.^{[1][3]} The derivatives of 5-Me-THQ are actively being explored as inhibitors of critical cellular pathways, such as NF-κB and mTOR, underscoring their therapeutic relevance.^{[13][14]}

Future research will likely focus on the asymmetric synthesis of chiral 5-Me-THQ derivatives to explore stereospecific interactions with biological targets. Furthermore, its application in developing novel chemical probes and targeted therapies will continue to expand. For medicinal chemists and drug development professionals, **5-Methyl-1,2,3,4-tetrahydroquinoline** represents a foundational element upon which the next generation of innovative medicines can be built.

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